

A Comparative Analysis of Olivine and Pyroxene Weathering

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Olivine*

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Introduction

Olivine and pyroxene, two of the most abundant silicate minerals in the Earth's upper mantle and oceanic crust, play a crucial role in a variety of geological and biogeochemical processes. [1][2] Their weathering characteristics, particularly their dissolution rates and byproduct formation, are of significant interest in fields ranging from geochemistry and soil science to carbon sequestration and planetary science. This guide provides an objective comparison of olivine and pyroxene weathering, supported by experimental data, to aid researchers in understanding their relative reactivity and behavior in diverse environments.

Data Presentation: A Quantitative Comparison

The following tables summarize key quantitative data from various experimental studies on olivine and pyroxene weathering.

Parameter	Olivine	Pyroxene (Augite, Diopside)	Source
General Susceptibility to Weathering	More susceptible; weathers more readily than pyroxene.[1][3][4]	Less susceptible; more stable than olivine.[1]	Goldich (1938) as cited in[1]
Dissolution Rate in Acidic Conditions (pH 4-6)	Generally faster than pyroxene.[1][5]	Slower than olivine; rates do not always increase with decreasing pH for all pyroxenes.[1][5]	[1][5]
Dissolution Rate Example (Silica release, ambient temp)	Not explicitly stated in a comparable format.	Enstatite & Diopside: Least stable under acid conditions. Augite & Hornblende: Much more stable.[1]	[1]
Natural Weathering Rate (Solid Rock)	~5.1 - 30 micron/year (calculated from a dunite body).[6]	Not directly comparable data found.	[6]

Table 1: Comparative Weathering Rates

Weathering Product	Olivine	Pyroxene	Source
Initial Products	Non-crystalline precursors.[7]	Non-crystalline precursors.[7]	[7]
Secondary Minerals (General)	Serpentine, talc, hydrous phyllosilicates, Fe oxides.[1]	Goethite, kaolinite, smectites, nontronite, vermiculite.[5][7][8]	[1][5][7][8]
Under Acidic Conditions	Preferential substitution of Mg ²⁺ by H ⁺ , destabilizing the silicate framework. [7]	Formation of silica precipitates and amorphous magnesium silicate hydrate (for diopside). [9]	[7][9]
Lateritic Weathering	Not detailed.	Initially congruent dissolution, followed by preferential loss of Mg and Si, leaving a goethite layer.[10]	[10]

Table 2: Comparative Weathering Products

Influencing Factor	Effect on Olivine Weathering	Effect on Pyroxene Weathering	Source
pH	Dissolution follows a proton-promoted mechanism under acidic conditions.[7]	Dissolution rates are pH-dependent, but the relationship can be complex.[1]	[1][7]
Grain Size	Smaller grain size significantly increases the weathering rate due to increased surface area.[11][12]	Smaller grain size increases the weathering rate.[13]	[11][12][13]
Temperature	Higher temperatures generally increase weathering rates.[14]	Higher temperatures generally increase weathering rates.	[14]
Presence of Water	Essential for weathering reactions. [12][15]	Essential for weathering reactions. [3]	[3][12][15]
Biotic Factors	Presence of soil organisms (bacteria, fungi, earthworms) can significantly increase weathering rates.[6][13]	Biotic factors are also expected to enhance weathering.	[6][13]
Mechanical Abrasion	Motion and abrasion (e.g., in rivers or surf) dramatically increase weathering rates by removing weathered layers and creating fine particles.[6][16]	Not explicitly detailed but expected to have a similar effect.	[6][16]
Drainage Conditions	Critical in determining the weathering pathway and	Critical in determining the weathering pathway and	[7][8]

secondary mineral
formation.[8]

secondary mineral
formation.[7][8]

Table 3: Factors Influencing Weathering

Experimental Protocols

The following outlines common methodologies for studying olivine and pyroxene weathering in a laboratory setting.

Batch Reactor Dissolution Experiments

- Objective: To determine the dissolution rates and observe the formation of secondary minerals under controlled conditions.
- Apparatus: Batch reactors (e.g., sealed glass tubes, Erlenmeyer flasks).[17][18][19]
- Procedure:
 - A known mass of finely ground olivine or pyroxene of a specific grain size is placed in the reactor.[17]
 - A solution of known composition and pH (e.g., ultrapure water, acidic solution, artificial seawater) is added to the reactor.[18][20]
 - The reactors are sealed and maintained at a constant temperature.[19]
 - The solution is periodically sampled and analyzed for the concentration of dissolved elements (e.g., Si, Mg, Fe, Ca) using techniques like inductively coupled plasma mass spectrometry (ICP-MS) or atomic absorption spectroscopy (AAS).[21]
 - The solid phase is analyzed at the end of the experiment using techniques such as X-ray diffraction (XRD), scanning electron microscopy (SEM), and transmission electron microscopy (TEM) to identify secondary minerals and observe surface textures.[7][10]

Flow-Through Reactor Experiments

- Objective: To study weathering rates under conditions where reaction products are continuously removed, mimicking natural open systems.[\[21\]](#)
- Apparatus: Flow-through reactor system where a solution is continuously pumped through a column containing the mineral sample.[\[21\]](#)
- Procedure:
 - A packed bed of the mineral of interest is prepared in the reactor column.
 - A weathering solution is pumped through the column at a constant flow rate.[\[21\]](#)
 - The effluent solution is collected at regular intervals and analyzed for dissolved species.[\[21\]](#)
 - The dissolution rate is calculated from the difference in concentration between the influent and effluent solutions and the flow rate.

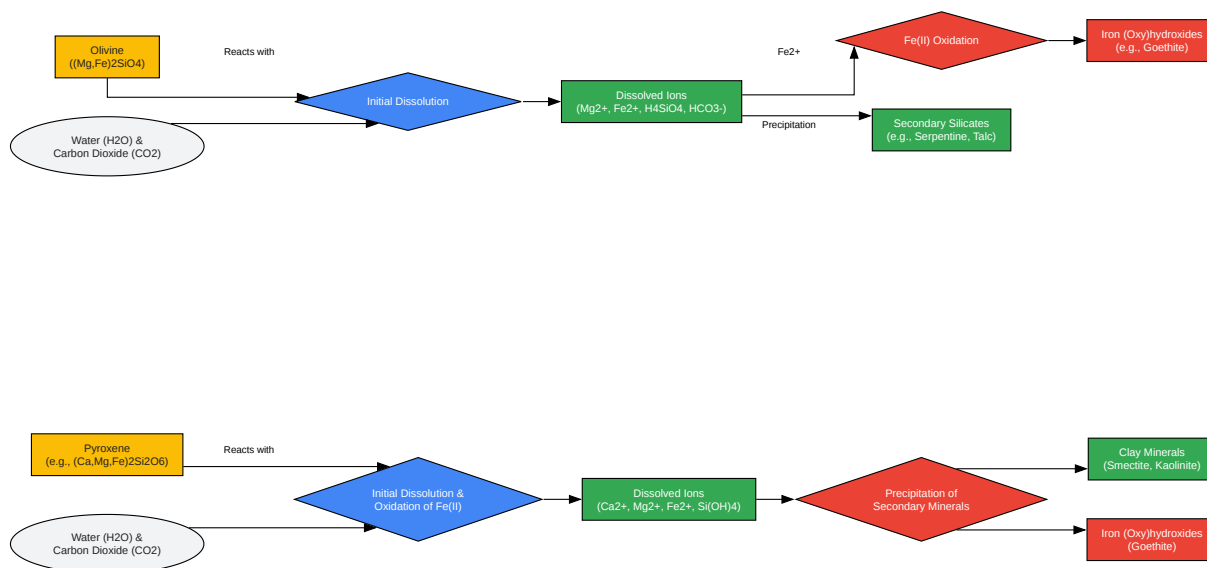
Soil Column Experiments

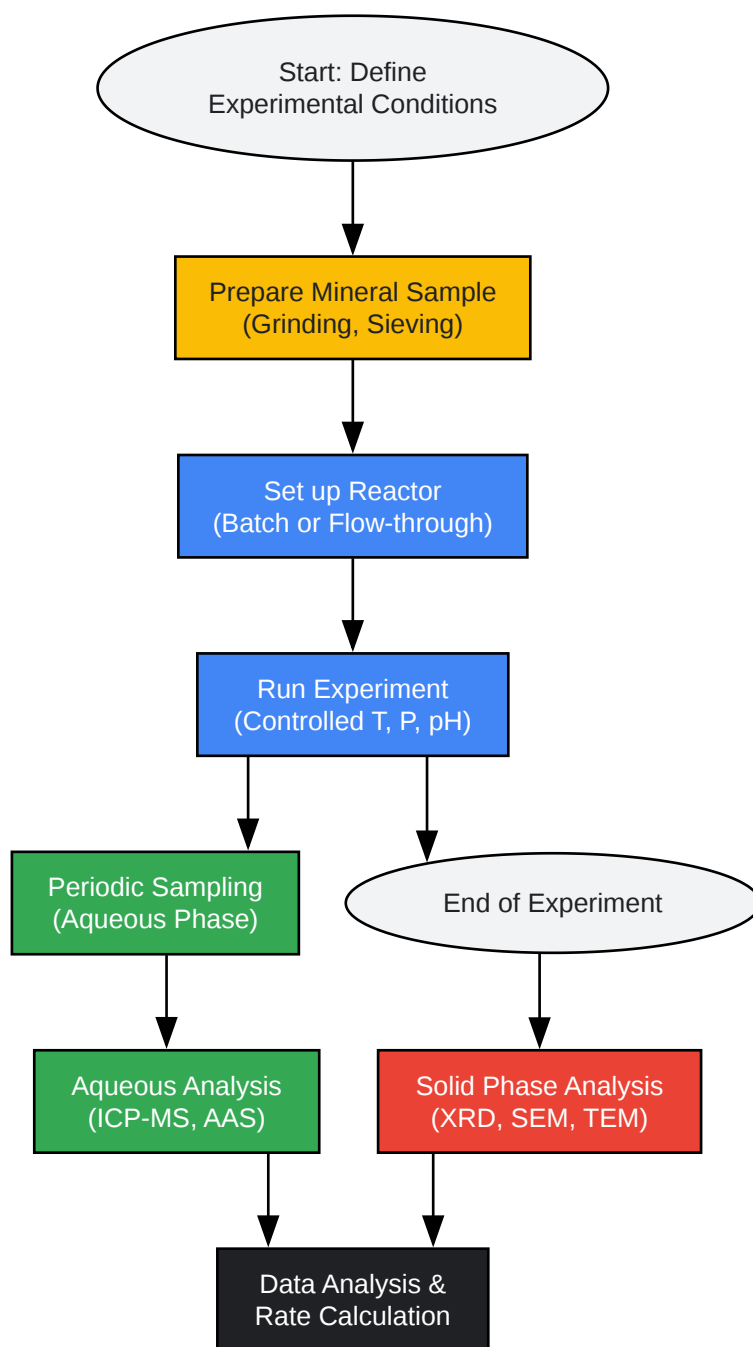
- Objective: To investigate the influence of biotic and abiotic soil factors on mineral weathering.
- Apparatus: Columns filled with a mixture of the mineral powder and soil or organic material, often housed in a climate-controlled chamber.[\[13\]](#)[\[22\]](#)
- Procedure:
 - The columns are packed with the experimental substrate.
 - Water or a specific solution is applied through an irrigation system.[\[13\]](#)
 - The leachate is collected from the bottom of the columns and analyzed for dissolved elements and changes in pH.[\[13\]](#)[\[22\]](#)
 - The solid material in the columns can be analyzed at the end of the experiment.

Mandatory Visualization

Weathering Pathways and Experimental Workflow

The following diagrams illustrate the generalized weathering pathways for olivine and pyroxene and a typical experimental workflow for their study.





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- To cite this document: BenchChem. [A Comparative Analysis of Olivine and Pyroxene Weathering]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261499#comparative-study-of-olivine-and-pyroxene-weathering]

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